

Unable to Identify "Colpormon" as a Biological Signaling Pathway

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Colpormon

CAS No.: 1247-71-8

Cat. No.: B075085

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Following a comprehensive search of publicly available scientific and medical information, the term "**Colpormon**" does not correspond to a known biological signaling pathway. The search indicates that "**Colpormon**" was the brand name for a pharmaceutical product containing Hydroxyestrone diacetate, a synthetic estrogen. This medication is no longer on the market, with its commercialization having ceased in 1998^[1].

Similarly, searches for related terms led to "Colprone," another pharmaceutical product which is a progestin-based medication (Medrogestone) used for various gynecological conditions^{[2][3]}. While the hormones that these drugs are based on (estrogens and progestins) have well-documented and complex signaling pathways, there is no evidence of a distinct pathway referred to as the "**Colpormon** signaling pathway" in scientific literature.

It is possible that "**Colpormon**" may be a novel or proprietary term not yet in the public domain, or potentially a misspelling of a different signaling molecule. Without further clarification or an alternative name, it is not possible to provide the requested in-depth technical guide, including data tables, experimental protocols, and pathway diagrams.

Researchers and professionals seeking information on hormonal signaling are encouraged to refer to established pathways for estrogen and progesterone. These are extensively studied and documented in scientific literature. Should "**Colpormon**" refer to a different or newly discovered pathway, additional context or correct terminology will be necessary to proceed with a detailed analysis.

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References

- [1. biam2.org](http://biam2.org) [biam2.org]
- [2. Base de Données Publique des Médicaments](http://base-donnees-publique.medicaments.gouv.fr) [base-donnees-publique.medicaments.gouv.fr]
- [3. COLPRONE](http:// Vidal.fr) [[Vidal.fr](http:// Vidal.fr)]
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